

An In-depth Technical Guide to Isoquinoline-4-boronic Acid Hydrochloride

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Compound of Interest

Compound Name: *Isoquinoline-4-boronic acid
hydrochloride*

Cat. No.: *B1326509*

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CAS Number: 677702-23-7

This technical guide provides a comprehensive overview of **isoquinoline-4-boronic acid hydrochloride**, a versatile building block in contemporary organic synthesis and medicinal chemistry. The document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its synthesis, reactivity, and applications, with a particular focus on its role in the construction of biologically active molecules.

Physicochemical Properties

Isoquinoline-4-boronic acid hydrochloride is a stable, solid compound utilized as a key intermediate in various chemical transformations. Its boronic acid moiety allows for a range of coupling reactions, making it a valuable reagent for introducing the isoquinoline scaffold into more complex molecular architectures.

Property	Value
CAS Number	677702-23-7
Molecular Formula	C ₉ H ₉ BClNO ₂
Molecular Weight	209.44 g/mol
Appearance	White to off-white solid
Purity	Typically ≥98%
Storage Temperature	2-8°C

Synthesis and Experimental Protocols

The synthesis of **isoquinoline-4-boronic acid hydrochloride** typically proceeds through a multi-step sequence, starting from isoquinoline. A common and effective route involves the bromination of isoquinoline to form 4-bromoisoquinoline, followed by a lithium-halogen exchange and subsequent borylation.

Synthesis of 4-Bromoisoquinoline

Experimental Protocol:

This protocol is adapted from a standard procedure for the bromination of isoquinoline.

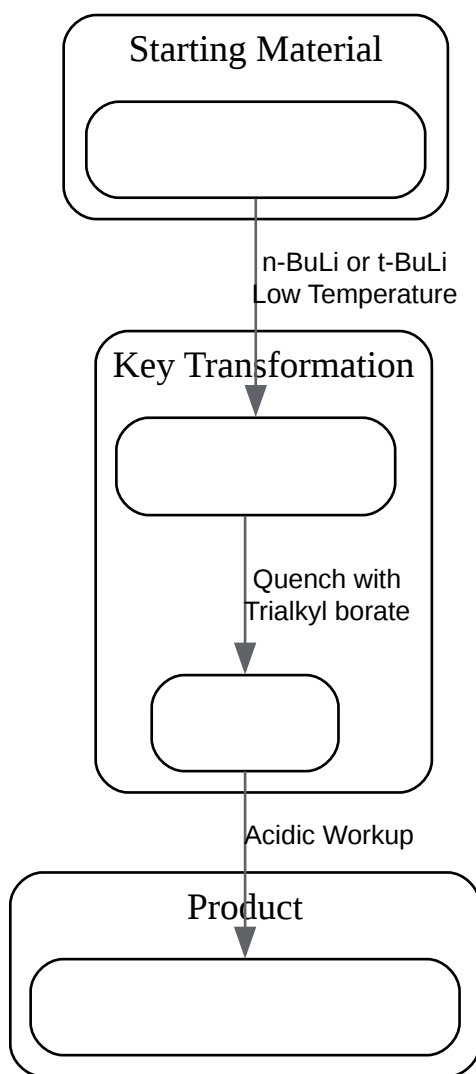
- Materials: Isoquinoline hydrochloride (0.20 mole), nitrobenzene (50 mL), bromine (0.22 mole).
- Procedure:
 - In a flask equipped with a reflux condenser, dropping funnel, thermometer, and stirrer, a mixture of isoquinoline hydrochloride and nitrobenzene is stirred and heated to approximately 180°C until a clear solution is formed.^[1]
 - Bromine is added dropwise to the heated solution over a period of about 1 hour and 15 minutes. The evolution of hydrogen chloride gas should be observed.^[1]

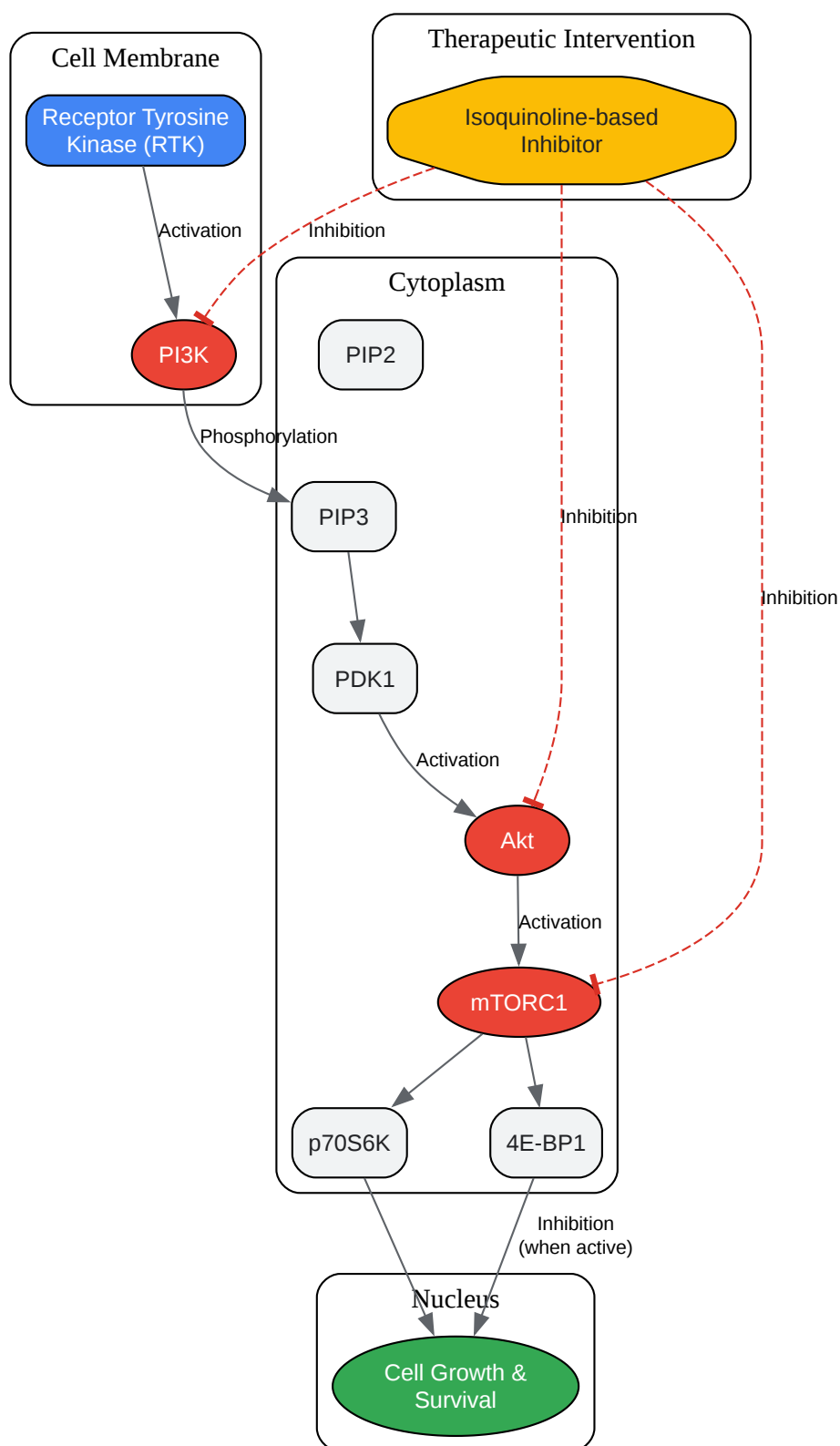
- After the addition of bromine is complete, the reaction mixture is maintained at 180°C with continuous stirring.
- The reaction is monitored until the evolution of hydrogen chloride gas ceases, which typically takes several hours.[\[1\]](#)
- Upon completion, the reaction mixture is cooled, and the 4-bromoisoquinoline product is isolated through appropriate workup and purification procedures.

Synthesis of Isoquinoline-4-boronic acid via Lithium-Halogen Exchange and Borylation

Logical Workflow for Synthesis:

The following workflow illustrates the logical steps for converting 4-bromoisoquinoline to the target boronic acid. This process involves a lithium-halogen exchange, which is a rapid and efficient method for generating organolithium species from organic halides.[\[2\]](#) The resulting lithiated isoquinoline is then quenched with a borate ester to form the desired boronic acid.





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References

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